Spectroscopic Characterization of 2-Methyl-4-(methylthio)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methyl-4-(methylthio)pyrimidine*
CAS No.:	*33779-33-8*
Cat. No.:	*B3126762*

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This technical guide provides an in-depth analysis of the spectroscopic data for pyrimidine derivatives, with a specific focus on the structural elucidation of **2-Methyl-4-(methylthio)pyrimidine**. As a crucial scaffold in medicinal chemistry, a thorough understanding of the spectroscopic signature of such molecules is paramount for researchers, scientists, and drug development professionals. This document offers a practical framework for interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles and experimental best practices.

Introduction to Spectroscopic Analysis of Pyrimidine Derivatives

Pyrimidine and its derivatives are fundamental heterocyclic compounds that form the backbone of nucleic acids and are prevalent in a vast array of biologically active molecules.[1] The precise characterization of these molecules is the bedrock of drug discovery and development, ensuring purity, confirming identity, and elucidating structure-activity relationships. Spectroscopic techniques provide a non-destructive window into the molecular structure, offering a detailed fingerprint of the compound in question.

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While direct experimental data for **2-Methyl-4-(methylthio)pyrimidine** is not readily available in the public domain, this guide will utilize the spectroscopic data of its close structural isomer, 4-Methyl-2-(methylthio)pyrimidine, as a primary reference. The subtle yet predictable differences in the spectra arising from the altered substitution pattern will be a key focus of the interpretative sections, providing a robust predictive analysis for the target molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution.[1] It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

Experimental Protocol: Acquiring High-Quality NMR Spectra

The quality of NMR data is directly dependent on meticulous sample preparation and the appropriate selection of experimental parameters.

1. Sample Preparation:

- Analyte Purity: Begin with a sample of the highest possible purity to avoid interfering signals.
- Solvent Selection: The choice of a deuterated solvent is critical. For pyrimidine derivatives, common choices include Chloroform-d ($CDCl_3$), Dimethyl sulfoxide-d_6 (DMSO-d_6), and Methanol-d_4.[1] The solvent can influence chemical shifts; therefore, consistency is key for comparative studies.[1] For this analysis, $CDCl_3$ is a suitable choice for its ability to dissolve a wide range of organic compounds and its well-characterized residual peak.
- Concentration: A concentration of 5-10 mg of the analyte in approximately 0.6 mL of deuterated solvent is typically sufficient for ^1H NMR. For ^{13}C NMR, a more concentrated sample (20-50 mg) may be necessary to obtain a good signal-to-noise ratio in a reasonable time.
- Internal Standard: Tetramethylsilane (TMS) is often added as an internal standard for ^1H and ^{13}C NMR, with its signal defined as 0.00 ppm.

2. Instrument Parameters (^1H NMR):

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- Field Strength: Higher field strength magnets (e.g., 400 MHz or greater) provide better signal dispersion, which is crucial for resolving complex spin systems.
- Pulse Sequence: A standard single-pulse experiment is typically sufficient.
- Number of Scans: The number of scans is adjusted to achieve an adequate signal-to-noise ratio. For a moderately concentrated sample, 16 to 64 scans are common.
- Relaxation Delay: A delay of 1-5 seconds between pulses ensures that all protons have fully relaxed, allowing for accurate integration.

Predicted ^{1}H NMR Data for **2-Methyl-4-(methylthio)pyrimidine**

The following table presents the predicted ^{1}H NMR spectral data for **2-Methyl-4-(methylthio)pyrimidine**, based on the known data for the isomer 4-Methyl-2-(methylthio)pyrimidine and general principles of NMR spectroscopy.

Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-6	~8.3	d	~5.0	1H
H-5	~6.9	d	~5.0	1H
C2-CH_3	~2.6	s	-	3H
C4-SCH_3	~2.5	s	-	3H

Interpretation and Rationale

- Aromatic Protons (H-5 and H-6): The pyrimidine ring protons are expected to appear in the aromatic region of the spectrum. In the isomer 4-Methyl-2-(methylthio)pyrimidine, the H-5 and H-6 protons are observed as doublets due to their coupling to each other. For **2-Methyl-4-(methylthio)pyrimidine**, a similar pattern is expected. The H-6 proton, being adjacent to a nitrogen atom, will be deshielded and appear at a higher chemical shift (downfield)

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compared to the H-5 proton. The ortho-coupling constant (^3JHH) between these two protons is typically in the range of 4-6 Hz.[1]

- Methyl Protons (C2-CH_3 and C4-SCH_3): Both the C2-methyl and the S-methyl groups will appear as sharp singlets in the upfield region of the spectrum, as there are no adjacent protons for them to couple with. The methyl group attached directly to the pyrimidine ring (C2-CH_3) is expected to be slightly more deshielded than the methyl group of the methylthio substituent (C4-SCH_3) due to the direct influence of the aromatic ring current.

Predicted ^{13}C NMR Data for **2-Methyl-4-(methylthio)pyrimidine**

Assignment	Predicted Chemical Shift (δ, ppm)
C-2	~168
C-4	~172
C-6	~158
C-5	~115
C2-CH_3	~25
C4-SCH_3	~14

Interpretation and Rationale

- Ring Carbons: The carbon atoms of the pyrimidine ring will have distinct chemical shifts based on their local electronic environment. C-2 and C-4, being attached to heteroatoms (nitrogen and sulfur), will be the most deshielded and appear at the lowest field. C-6, adjacent to a nitrogen, will also be significantly downfield. C-5, situated between two carbon atoms, will be the most shielded of the ring carbons.

- Methyl Carbons: The methyl carbons will appear in the upfield region of the spectrum. The chemical shift of the C4-SCH_3 carbon is expected to be lower (more shielded) than the C2-CH_3 carbon.

Infrared (IR) Spectroscopy

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IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational transitions within the molecule.[2]

Experimental Protocol: Acquiring an IR Spectrum

1. Sample Preparation:

- KBr Pellet Method: For solid samples, a small amount of the compound (1-2 mg) is finely ground with anhydrous potassium bromide (KBr) (100-200 mg). The mixture is then pressed into a thin, transparent pellet. This method is advantageous as KBr is transparent in the IR region.
- Thin Film Method: If the compound is soluble in a volatile solvent, a thin film can be cast onto a salt plate (e.g., NaCl or KBr) by allowing the solvent to evaporate.
- Attenuated Total Reflectance (ATR): This is a convenient method for both solids and liquids, requiring minimal sample preparation. The sample is placed in direct contact with a high-refractive-index crystal (e.g., diamond or zinc selenide).

Predicted IR Data for 2-Methyl-4-(methylthio)pyrimidine

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
3100-3000	C-H stretch (aromatic)	Medium-Weak
2980-2850	C-H stretch (aliphatic, CH_3)	Medium
~1600, ~1570, ~1470	C=C and C=N stretching (pyrimidine ring)	Strong-Medium
~1450	C-H bend (aliphatic, CH_3)	Medium
~1250	C-N stretch	Strong
~700-600	C-S stretch	Medium-Weak

Interpretation and Rationale

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The IR spectrum of **2-Methyl-4-(methylthio)pyrimidine** is expected to show characteristic absorption bands corresponding to its functional groups. The aromatic C-H stretching vibrations will appear above 3000 cm^{-1}, while the aliphatic C-H stretching of the methyl groups will be observed just below 3000 cm^{-1}. The most informative region is the fingerprint region (below 1600 cm^{-1}), where the characteristic stretching vibrations of the pyrimidine ring (C=C and C=N bonds) will be prominent. The presence of the C-S bond will be indicated by a weaker absorption in the lower wavenumber region.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. Electron Ionization (EI) is a common "hard" ionization technique that causes extensive fragmentation of the molecule, providing a unique fragmentation pattern that can be used for structural elucidation.[3]

Experimental Protocol: Electron Ionization Mass Spectrometry

1. Sample Introduction: The sample can be introduced directly into the ion source via a heated probe for solid samples or through a gas chromatograph (GC-MS) for volatile samples.

2. Ionization: In the EI source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This results in the ejection of an electron from the molecule, forming a radical cation known as the molecular ion ($M^{+}\bullet$).

3. Mass Analysis: The ions are then accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.

4. Detection: The separated ions are detected, and their relative abundance is plotted against their m/z ratio to generate a mass spectrum.

Predicted Mass Spectrum for **2-Methyl-4-(methylthio)pyrimidine**

- Molecular Formula: $C_6H_8N_2S$
- Molecular Weight: 140.21 g/mol

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m/z	Predicted Fragment	Interpretation
140	$[C_6H_8N_2S]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
125	$[M - CH_3]^+$	Loss of a methyl radical
93	$[M - SCH_3]^+$	Loss of a methylthio radical
79	$[C_4H_3N_2]^+$	Fragmentation of the pyrimidine ring

Interpretation and Rationale

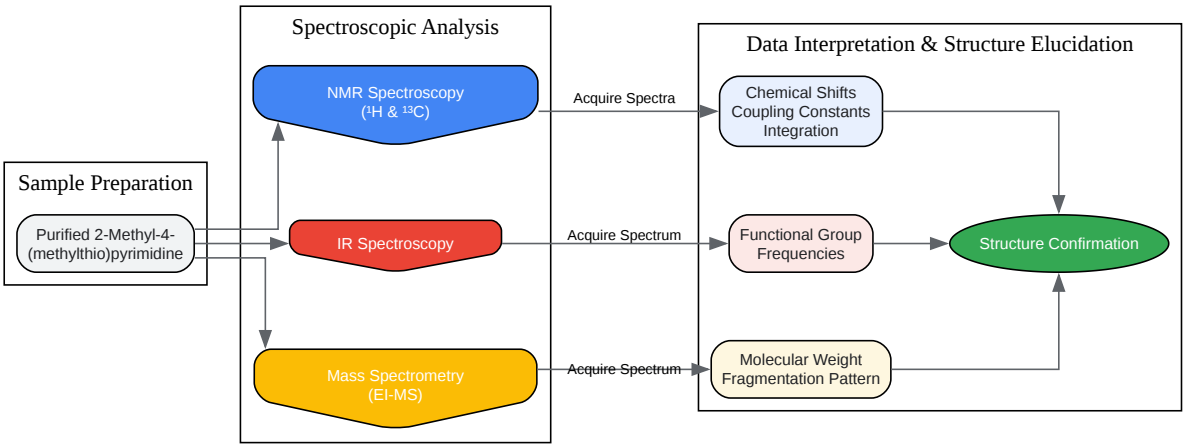
The mass spectrum of **2-Methyl-4-(methylthio)pyrimidine** is expected to show a prominent molecular ion peak at m/z 140. Due to the presence of sulfur, a characteristic M+2 peak with an abundance of about 4.5% relative to the M+ peak is also anticipated, corresponding to the natural abundance of the ^{34}S isotope.

The fragmentation pattern will be dictated by the stability of the resulting fragment ions. Common fragmentation pathways for pyrimidine derivatives involve the loss of substituents and cleavage of the ring. For **2-Methyl-4-(methylthio)pyrimidine**, the loss of a methyl radical (from either the C2 or C4 position) to give a fragment at m/z 125 is likely. A significant fragmentation would be the cleavage of the C-S bond, leading to the loss of a methylthio radical ($\bullet SCH_3$) and the formation of an ion at m/z 93. Further fragmentation of the pyrimidine ring would lead to smaller, characteristic ions.

Workflow and Data Integration

The structural elucidation of an unknown compound is a puzzle where each piece of spectroscopic data provides crucial clues. The following diagram illustrates the integrated workflow for the spectroscopic analysis of **2-Methyl-4-(methylthio)pyrimidine**.

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Caption: Integrated workflow for the spectroscopic characterization of **2-Methyl-4-(methylthio)pyrimidine**.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **2-Methyl-4-(methylthio)pyrimidine**, based on the analysis of its isomer and fundamental spectroscopic principles. By following the detailed experimental protocols and understanding the rationale behind the interpretation of NMR, IR, and MS spectra, researchers can confidently characterize this and other pyrimidine derivatives. The integration of these techniques provides a self-validating system for structural elucidation, which is indispensable in the field of drug discovery and development.

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